

Application Notes and Protocols: Adenine Monohydrochloride Hemihydrate in Yeast Culture Media

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Compound of Interest

Compound Name: *Adenine monohydrochloride hemihydrate*

Cat. No.: *B1663734*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **adenine monohydrochloride hemihydrate** in *Saccharomyces cerevisiae* culture media. Detailed protocols for media preparation and experimental workflows are provided to ensure reproducible results in yeast-based research and development.

Introduction

Adenine is an essential purine base required for the synthesis of nucleic acids and ATP. While wild-type *Saccharomyces cerevisiae* can synthesize adenine de novo, many laboratory strains are engineered as adenine auxotrophs (e.g., carrying mutations in ADE1 or ADE2 genes).^{[1][2]} These strains are unable to produce their own adenine and require its supplementation in the culture medium for growth.^{[1][3]}

Adenine auxotrophy is a widely used genetic marker.^{[4][5]} A common phenotype of ade2 mutants is the accumulation of a red or pink pigment when adenine is limited in the medium.^{[1][6]} This visual marker is often exploited in genetic screens, such as yeast two-hybrid assays and plasmid selection.^{[6][7]} Supplementing the medium with adenine prevents this color change and supports the robust growth of these mutant strains.^{[8][9]}

The concentration of adenine in the medium can significantly impact yeast physiology. Adenine depletion can lead to cell cycle arrest, an increase in cell size, and altered stress responses.[4][5][6][10] Conversely, high concentrations of adenine have been observed to decrease the expression of some heterologous proteins.[6][11] Therefore, optimizing the adenine concentration is critical for achieving desired experimental outcomes.

Quantitative Data Summary

The following tables summarize key quantitative data related to the use of adenine in yeast culture media.

Table 1: Recommended Adenine Concentrations in Yeast Media

Media Type	Adenine Concentration (mg/L)	Purpose	Reference(s)
Synthetic Dextrose (SD)	20 - 40	Standard supplementation for ade auxotrophs	[6]
Yeast Extract Peptone Dextrose (YPD)	20 - 120	Supplementation to prevent red pigment formation	[6][7]
Minimal Vitamin (MV)	80	Supplementation for ade mutants	[8]
Synthetic Complete (SC)	10 - 18	General growth of auxotrophic strains	[1][12]
Suboptimal Adenine Media	45	Used in colorimetric screens (ade2 reporter)	[13]

Table 2: Effects of Adenine Concentration on Yeast Physiology

Parameter	Condition	Observation	Reference(s)
Cell Growth (Dry Cell Weight)	Increasing adenine in complex media	General increase in DCW	[11]
Heterologous Protein Expression	Increasing adenine in complex media	Decreased expression levels	[11]
Cell Division	Adenine depletion in auxotrophs	Halts cell division	[4][6]
Cell Morphology	Adenine depletion in auxotrophs	Increased cell swelling, leading to higher OD600 readings not proportional to cell number	[4][6]
Stress Tolerance	Adenine depletion in auxotrophs	10-fold increase in desiccation stress tolerance	[4][5][10]
Minimum Cellular Requirement	For cell growth	At least 12.5 mg of adenine per gram of dry cell weight	[11]
Intracellular Saturation	In vivo adenine content	Estimated to be 25-40 mg of adenine per gram of dry cell weight	[11]

Experimental Protocols

Preparation of Adenine Stock Solution

This protocol describes the preparation of a sterile adenine stock solution that can be added to yeast culture media.

Materials:

- **Adenine monohydrochloride hemihydrate**

- Deionized water
- Magnetic stirrer and stir bar
- Sterile filter (0.22 μm)
- Sterile storage bottles

Procedure:

- **Weighing:** Weigh out the desired amount of **adenine monohydrochloride hemihydrate**. For a 10 mg/mL stock solution, weigh 1 g of adenine.
- **Dissolving:** Add the adenine to a beaker with deionized water (e.g., 100 mL for a 10 mg/mL solution). Note that adenine has low solubility in cold water.
- **Heating and Stirring:** Gently heat the solution on a magnetic stirrer with heating. Stir until the adenine is completely dissolved. Avoid boiling.
- **Sterilization:** Once the adenine is fully dissolved and the solution has cooled to room temperature, sterilize it by passing it through a 0.22 μm sterile filter into a sterile storage bottle.
- **Storage:** Store the sterile adenine stock solution at room temperature.[\[8\]](#)[\[14\]](#)

Preparation of Adenine-Supplemented Yeast Media

This protocol provides instructions for preparing both rich (YPAD) and synthetic (SD-Ade) media supplemented with adenine.

3.2.1. YPAD (Yeast Extract Peptone Dextrose + Adenine) Agar Plates

Materials:

- Yeast extract
- Peptone
- Dextrose (Glucose)

- Agar
- Deionized water
- Sterile adenine stock solution (10 mg/mL)
- Autoclave
- Sterile petri dishes

Procedure:

- **Combine Dry Ingredients:** For 1 liter of media, combine 10 g of yeast extract, 20 g of peptone, and 20 g of agar in a 2 L flask.
- **Add Water:** Add 950 mL of deionized water and a magnetic stir bar.
- **Autoclave:** Autoclave the mixture for 20 minutes at 121°C.
- **Cooling:** After autoclaving, let the media cool in a 55-60°C water bath for at least 30 minutes.
- **Add Dextrose and Adenine:** Aseptically add 50 mL of a sterile 40% dextrose solution and the desired volume of sterile adenine stock solution (e.g., 2 mL of a 10 mg/mL stock for a final concentration of 20 mg/L).
- **Pour Plates:** Swirl gently to mix and pour the media into sterile petri dishes.

3.2.2. SD (Synthetic Dextrose) Liquid Media with Adenine

Materials:

- Yeast Nitrogen Base (YNB) without amino acids and ammonium sulfate
- Ammonium sulfate
- Dextrose (Glucose)
- Amino acid dropout mix (lacking adenine)

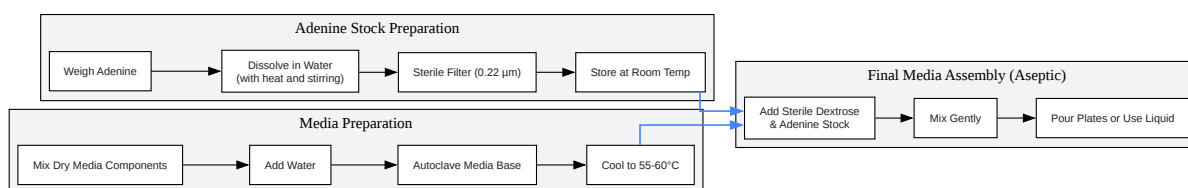
- Deionized water
- Sterile adenine stock solution (10 mg/mL)
- Autoclave or sterile filter

Procedure:

- **Combine Ingredients:** For 1 liter of media, combine 1.7 g of YNB without amino acids and ammonium sulfate, 5 g of ammonium sulfate, and the recommended amount of the appropriate amino acid dropout mix.
- **Add Water:** Add deionized water to a final volume of 950 mL.
- **Sterilization:** Sterilize by autoclaving or filter sterilization.
- **Add Dextrose and Adenine:** Aseptically add 50 mL of a sterile 40% dextrose solution and the desired volume of sterile adenine stock solution (e.g., 4 mL of a 10 mg/mL stock for a final concentration of 40 mg/L).
- **Mix:** Swirl gently to ensure complete mixing.

Visualizations

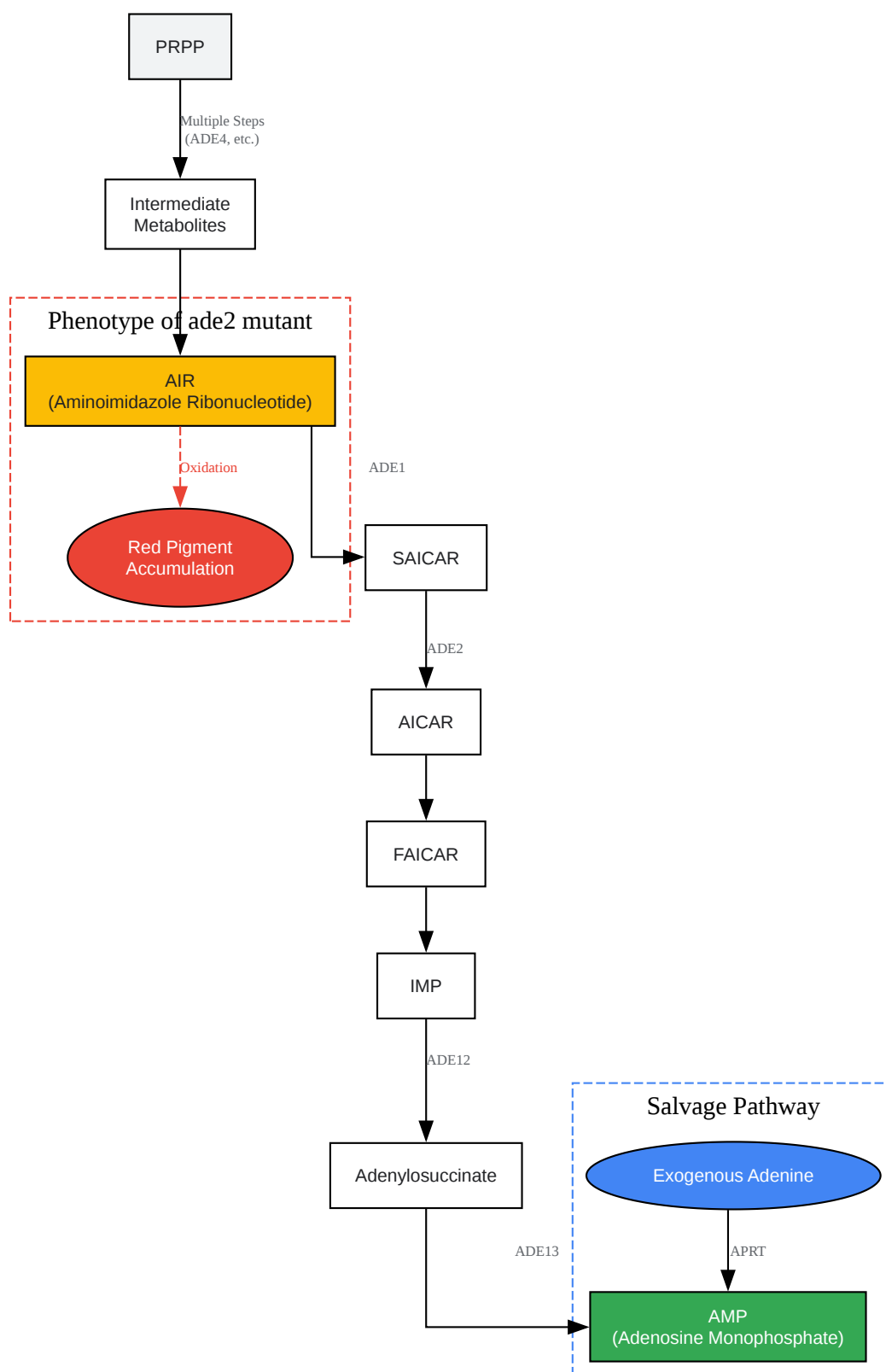
Experimental Workflow: Preparing Adenine-Supplemented Yeast Media



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Caption: Workflow for preparing adenine-supplemented yeast media.

Simplified Adenine De Novo Biosynthesis Pathway in *S. cerevisiae*



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Caption: Simplified adenine biosynthesis pathway in yeast.

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